

An In-depth Technical Guide to Methyl 4-methyl-4-nitropentanoate

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Compound of Interest

Compound Name: **Methyl 4-methyl-4-nitropentanoate**

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This technical guide provides a comprehensive overview of **Methyl 4-methyl-4-nitropentanoate**, a valuable chemical intermediate. This document details its chemical identity, physical and chemical properties, and established synthesis protocols.

Chemical Identity and Nomenclature

The compound with the common name **Methyl 4-methyl-4-nitropentanoate** is systematically named **methyl 4-methyl-4-nitropentanoate** according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature.^[1] It is a nitro compound and an ester.

A variety of synonyms and identifiers are used in literature and commercial listings for this compound, which are summarized in the table below for easy reference.

Identifier Type	Identifier
IUPAC Name	methyl 4-methyl-4-nitropentanoate
CAS Number	16507-02-1
Molecular Formula	C7H13NO4
Molecular Weight	175.18 g/mol
InChI	1S/C7H13NO4/c1-7(2,8(10)11)5-4-6(9)12-3/h4-5H2,1-3H3
InChIKey	MROVMGGCWUQHMR-UHFFFAOYSA-N
SMILES	CC(C)(CCC(=O)OC)--INVALID-LINK--[O-]
Synonyms	Methyl 4-nitro-4-valerate, Pentanoic acid, 4-methyl-4-nitro-, methyl ester, Valeric acid, 4-methyl-4-nitro-, methyl ester, 4-methyl-4-nitropentanoic acid methyl ester, 4-nitro-4-methylpentanoic acid methyl ester

Physicochemical Properties

Methyl 4-methyl-4-nitropentanoate is a colorless to light yellow liquid at room temperature.[\[2\]](#) A summary of its key physical and chemical properties is presented in the following table.

Property	Value
Appearance	Colorless to light yellow liquid
Boiling Point	79 °C at 1 mmHg
Density	1.114 g/mL at 25 °C
Refractive Index (n _{20/D})	1.441
Flash Point	113 °C (235.4 °F) - closed cup
Storage Temperature	Room temperature

Experimental Protocols: Synthesis

The synthesis of **Methyl 4-methyl-4-nitropentanoate** can be achieved through a Michael addition reaction. A documented method involves the reaction of methyl acrylate with 2-nitropropane in the presence of a base catalyst.

Synthesis via Michael Addition with Triethylamine Catalyst

A specific protocol for the synthesis of **Methyl 4-methyl-4-nitropentanoate** is detailed in United States Patent 2,554,831.[3] The process involves the reaction of methyl acrylate and 2-nitropropane using triethylamine as a catalyst.[3]

Materials:

- Methyl acrylate
- 2-Nitropropane
- Triethylamine

Procedure:

- A mixture of 28.7 grams of methyl acrylate, 89.1 grams (3 moles) of 2-nitropropane, and 16.85 grams (0.5 mole) of triethylamine was prepared at room temperature.[3]
- The mixture was allowed to stand at 30°C for four days.[3]
- The resulting green solution was subjected to distillation under reduced pressure to remove any unreacted reagents.[3]
- The residue was then distilled in a vacuum to yield the final product.[3]

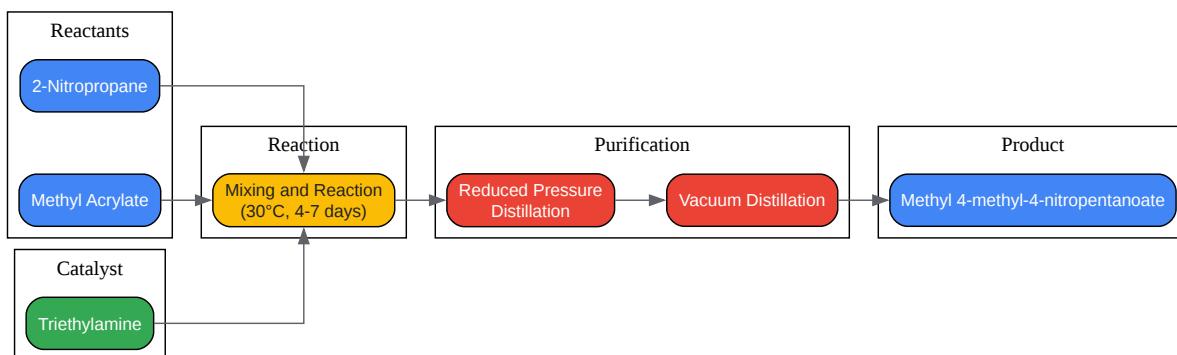
This process yielded 47.3 grams (81% yield) of **methyl 4-methyl-4-nitropentanoate** with a boiling point of 90-93°C at 1.5 mm Hg.[3] The yield could be increased to 86% by extending the reaction period to seven days.[3] The pure product is described as a colorless, pleasant-smelling oil.[3]

Catalyzed 1,4-Addition Reaction

Another approach involves a 1,4-addition reaction catalyzed by a polymer-supported azidoproazaphosphatrane.^[4] This method has been shown to produce **methyl 4-methyl-4-nitropentanoate** in high yield (95%) at room temperature.^[4]

Visualized Experimental Workflow

The following diagram illustrates the general workflow for the synthesis of **Methyl 4-methyl-4-nitropentanoate** via the Michael addition reaction.



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Caption: Synthesis workflow for **Methyl 4-methyl-4-nitropentanoate**.

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